

Amoxicillin Sodium in Animal Models: A Pharmacokinetic and Bioavailability Profile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Amoxycillin (sodium)

Cat. No.: B13391290

[Get Quote](#)

An In-depth Technical Guide for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of the pharmacokinetics and bioavailability of amoxicillin sodium in various preclinical animal models. The data presented herein is crucial for the rational design of dosage regimens, the interpretation of efficacy and toxicity studies, and the successful translation of promising therapeutic candidates from the laboratory to clinical practice. This document summarizes key pharmacokinetic parameters, details the experimental methodologies used in pivotal studies, and visually represents experimental workflows to facilitate a deeper understanding of amoxicillin's behavior in vivo.

Quantitative Pharmacokinetic Data

The following tables summarize the key pharmacokinetic parameters of amoxicillin sodium across different animal species, routes of administration, and dosage levels. These parameters provide a quantitative basis for comparing the absorption, distribution, metabolism, and excretion (ADME) profile of amoxicillin in these models.

Table 1: Pharmacokinetics of Amoxicillin in Rodents (Rats and Rabbits)

Animal Model	Route of Administration	Dose (mg/kg)	Cmax (µg/mL)	Tmax (h)	AUC (µg·h/mL)	Half-life (t½) (h)	Bioavailability (%)	Reference
Rat	Intravenous (Jugular)	50	-	-	-	-	-	[1]
Rat	Intraduodenal	-	-	-	-	-	51	[2][3][4]
Rabbit	Oral	10	6.66 ± 1.18	0.5	-	-	-	[5]
Rabbit	Intravenous	10	7.18 ± 0.64 (at 5 min)	-	-	-	-	[5]
Rabbit	Rectal (PEG suppository)	100	-	-	-	-	59	[6]
Rabbit	Rectal (PEG suppository)	200	-	-	-	-	77.3	[6]
Rabbit	Rectal (SNA suppository)	100/200	-	-	-	-	~100	[6]

Table 2: Pharmacokinetics of Amoxicillin in Ruminants (Sheep and Goats)

Animal Model	Route of Administration	Dose (mg/kg)	Cmax (µg/mL)	Tmax (h)	AUC (µg·h/mL)	Half-life (t½) (h)	Bioavailability (%)	Reference
Sheep	Intravenous	10	-	-	436.40 (µg·min/mL)	-	-	[7]
Sheep	Intramuscular	10	-	-	414.88 (µg·min/mL)	-	97.38	[7]
Sheep	Intravenous	10	-	-	-	0.77	-	[8]
Sheep	Intramuscular	10	-	-	-	-	>90	[9]
Goat	Intravenous	10	-	-	-	1.12	-	[8]
Goat	Intramuscular	10	-	-	-	-	>90	[9]
Goat	Intravenous (with Clavulanic Acid)	20	-	-	-	1.20 ± 0.16	-	[10][11][12]
Goat	Oral (with Clavulanic Acid)	20	-	-	-	2.15 ± 0.20	27	[10][11][12]

Table 3: Pharmacokinetics of Amoxicillin in Swine (Pigs)

Animal Model	Route of Administration	Dose (mg/kg)	Cmax (µg/mL)	Tmax (h)	AUC (µg·h/mL)	Half-life (t½) (h)	Bioavailability (%)	Reference
Pig	Intravenous	8.6	-	-	-	-	-	[13]
Pig	Intramuscular (conventional)	14.7	5.1	2	-	-	83	[13][14]
Pig	Intramuscular (long-acting)	14.1	-	1.3 & 6.6	-	-	111	[13]
Pig	Oral (fasted)	-	-	1.9	-	-	33	[13]
Pig	Oral (fed)	-	-	3.6	-	-	28	[13]
Pig	Intramuscular (with Colistin)	-	-	-	-	6.38	-	[15]
Pig	Oral (with Apramycin)	16	3.2 ± 1.35	1.92 ± 0.58	8.98 ± 2.11	6.43 ± 4.85	22.62 (relative to IM)	[16]

Table 4: Pharmacokinetics of Amoxicillin in Companion Animals (Dogs and Cats)

Animal Model	Route of Administration	Dose (mg/kg)	Cmax (µg/mL)	Tmax (h)	AUC (µg·h/mL)	Half-life (t½) (h)	Bioavailability (%)	Reference
Dog	Intravenous	20	-	-	-	-	-	[17]
Dog	Oral (suspension)	20	20.7 ± 2.2	1.4 ± 0.5	80.6 ± 21.8	-	76.8 ± 16.7	[17]
Dog	Oral (drops)	20	18.1 ± 2.4	1.4 ± 0.6	71.8 ± 21.0	-	68.2 ± 25.8	[17]
Dog	Oral (tablets)	20	18.6 ± 5.3	2.0 ± 1.0	69.5 ± 22.5	-	64.2 ± 17.9	[17]
Dog	Intravenous (with Clavulanic Acid)	16.67	-	-	-	-	-	[18]
Dog (Sick)	Intravenous (with Clavulanic Acid)	16.67	-	-	-	-	-	[18]
Dog	Subcutaneous (long-acting)	15	-	-	-	7	-	[19]
Cat	Intravenous	-	-	-	-	-	-	[20][21] [22]

Cat	Oral	-	-	-	-	-	33	[20] [21] [22]
Cat	Subcutaneous	-	-	-	-	-	69	[20] [21] [22]
Cat	Intravenous (with Clavulanic Acid)	10	-	-	-	-	-	[23]
Cat	Oral (with Clavulanic Acid)	10	-	-	-	-	75.57	[23]

Table 5: Pharmacokinetics of Amoxicillin in Poultry (Chickens)

Animal Model	Route of Administration	Dose (mg/kg)	Cmax (µg/mL)	Tmax (h)	AUC (µg·h/mL)	Half-life (t½) (h)	Bioavailability (%)	Reference
Chicken	Intravenous	10	-	-	-	8.17 ± 0.31	-	[24][25]
Chicken	Oral	10	160.40 ± 4.67	1.00 ± 0.06	-	9.16 ± 0.60	63.00 ± 4.58	[24][25]
Chicken	Intravenous	10	-	-	-	1.07	-	[26]
Chicken	Intramuscular	10	-	-	-	1.09	77.21	[26]
Chicken	Oral	10	-	-	-	1.13	60.92	[26]
Chicken	Intravenous	20	-	-	-	9.78 ± 0.43	-	[27]
Chicken	Oral	20	12.54 ± 0.14	1.05 ± 0.04	-	-	67.33	[27]

Experimental Protocols

A thorough understanding of the experimental design is paramount for the accurate interpretation of pharmacokinetic data. This section details the methodologies employed in the cited studies.

Animal Subjects

- **Species and Strain:** Studies utilized a variety of animal models including Sprague-Dawley rats[1], Desert sheep[9], Nubian goats[9], pigs[13][15], Beagle dogs[18], and broiler chickens[24][25][26].
- **Health Status:** The majority of studies used clinically healthy animals. One study specifically investigated the pharmacokinetics in critically ill dogs to assess the impact of disease

state[18].

- **Housing and Acclimatization:** Animals were typically housed in controlled environments and allowed to acclimatize to laboratory conditions before the commencement of experiments.

Drug Administration and Dosage

- **Formulation:** Amoxicillin was administered as amoxicillin sodium for intravenous injections and amoxicillin trihydrate for oral and intramuscular routes[13][17][28]. Some studies used commercially available formulations, including long-acting suspensions[13][28].
- **Dosage:** Doses ranged from 8.6 mg/kg to 50 mg/kg, depending on the animal model and the objectives of the study[1][13].
- **Routes of Administration:** The most common routes were intravenous (IV), intramuscular (IM), and oral (PO). Other routes investigated include intraduodenal in rats[2][3][4] and rectal in rabbits[6].

Sample Collection

- **Biological Matrix:** Blood was the primary biological matrix collected, with plasma or serum being used for analysis.
- **Sampling Sites:** Blood samples were typically collected from major veins, such as the jugular vein in rats and sheep[2][3][4][7] or via indwelling catheters.
- **Sampling Schedule:** A serial blood sampling schedule was employed, with frequent collection at early time points to capture the absorption and distribution phases, followed by less frequent sampling during the elimination phase.

Analytical Methods

- **High-Performance Liquid Chromatography (HPLC):** HPLC was the most frequently used analytical method for the quantification of amoxicillin in plasma or serum[7][13][24][25][26].
- **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):** For higher sensitivity and specificity, some studies utilized LC-MS/MS[23].

- Microbiological Assay: In some instances, a microbiological assay was used to determine amoxicillin concentrations[5][17].

Pharmacokinetic Analysis

- Compartmental Analysis: Pharmacokinetic parameters were often calculated using compartmental models, with one- or two-compartment models being the most common[7][9][10][11][12][24][25][26].
- Non-Compartmental Analysis: Non-compartmental analysis was also employed to determine key parameters such as AUC and clearance[13].
- Software: Specialized pharmacokinetic software was used for data analysis and model fitting.

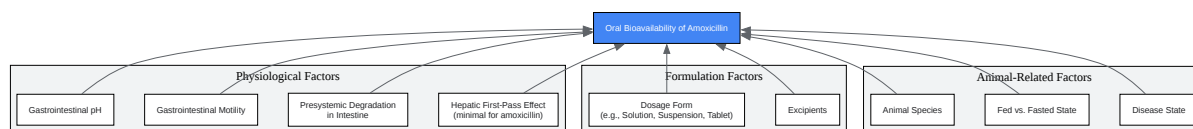
Visualizations of Experimental Workflows and Logical Relationships

The following diagrams, generated using the DOT language, illustrate key experimental processes and conceptual frameworks described in the literature.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for a typical pharmacokinetic study of amoxicillin in animal models.



[Click to download full resolution via product page](#)

Caption: Key factors influencing the oral bioavailability of amoxicillin in animal models.

Conclusion

The pharmacokinetic and bioavailability data for amoxicillin sodium in various animal models demonstrate considerable interspecies variation. Generally, amoxicillin exhibits rapid absorption and elimination. Oral bioavailability is variable and can be influenced by factors such as food and the specific formulation used. Intramuscular administration generally results in higher bioavailability compared to the oral route. The detailed experimental protocols and visual workflows provided in this guide offer a robust framework for designing and interpreting future preclinical studies on amoxicillin and other beta-lactam antibiotics. This comprehensive understanding is essential for the successful development of new therapeutic strategies and for optimizing the use of this important antibiotic in veterinary and human medicine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Pharmacokinetic Modeling of Free Amoxicillin Concentrations in Rat Muscle Extracellular Fluids Determined by Microdialysis - PMC [pmc.ncbi.nlm.nih.gov]

- 2. Low bioavailability of amoxicillin in rats as a consequence of presystemic degradation in the intestine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. journals.asm.org [journals.asm.org]
- 4. researchgate.net [researchgate.net]
- 5. theprofesional.com [theprofesional.com]
- 6. Rectal bioavailability of amoxicillin sodium in rabbits: Effects of suppository base and drug dose - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. luvas.edu.in [luvas.edu.in]
- 8. Comparative pharmacokinetics of amoxicillin administered intravenously to sheep and goats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Pharmacokinetics of amoxicillin trihydrate in Desert sheep and Nubian goats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. tandfonline.com [tandfonline.com]
- 11. Pharmacokinetics of amoxicillin/clavulanic acid combination after intravenous and oral administration in goats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. Bioavailability of amoxycillin in pigs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. tsva.or.th [tsva.or.th]
- 15. Pharmacokinetics of a novel amoxicillin/colistin suspension after intramuscular administration in pigs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. Pharmacokinetics and relative bioavailability of an oral amoxicillin-apramycin combination in pigs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 17. Bioavailability of different forms of amoxycillin administered orally to dogs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. Population Pharmacokinetics of Intravenous Amoxicillin Combined With Clavulanic Acid in Healthy and Critically Ill Dogs - PMC [pmc.ncbi.nlm.nih.gov]
- 19. mdpi.com [mdpi.com]
- 20. Pharmacokinetics of Amoxicillin in the Cat - PMC [pmc.ncbi.nlm.nih.gov]
- 21. Pharmacokinetics of Amoxicillin in the Cat | SLU publication database (SLUPub) [publications.slu.se]
- 22. pub.epsilon.slu.se [pub.epsilon.slu.se]

- 23. Pharmacokinetics of the amoxicillin-clavulanic acid combination after intravenous and oral administration in cats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 24. Pharmacokinetics of amoxicillin in broiler chickens - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. tandfonline.com [tandfonline.com]
- 26. Comparative pharmacokinetics and bioavailability of amoxycillin in chickens after intravenous, intramuscular and oral administrations - PubMed [pubmed.ncbi.nlm.nih.gov]
- 27. bu.edu.eg [bu.edu.eg]
- 28. Influence of the injection site on the pharmacokinetics of amoxicillin after intramuscular administration of a conventional and a long-acting formulation in sheep - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Amoxicillin Sodium in Animal Models: A Pharmacokinetic and Bioavailability Profile]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13391290#amoxycillin-sodium-pharmacokinetics-and-bioavailability-in-animal-models]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com